An In-depth Technical Guide to 2,2',5,6'-Tetrabromobiphenyl (PBB 53)

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Compound of Interest

Compound Name:	*2,2',5,6'-Tetrabromobiphenyl*
CAS No.:	*60044-25-9*
Cat. No.:	*B147475*

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For Researchers, Scientists, and Drug Development Professionals

Foreword

Polybrominated biphenyls (PBBs) represent a class of persistent organic pollutants that, despite being phased out of production, continue to be of significant scientific interest due to their environmental persistence and toxicological profiles. This guide focuses on a specific congener, **2,2',5,6'-Tetrabromobiphenyl** (PBB 53), providing an in-depth exploration of its chemical identity, synthesis, analytical determination, and toxicological significance. As a Senior Application Scientist, the aim of this document is to furnish the scientific community with a comprehensive resource that is both fundamentally sound and practically applicable.

Chemical Identity and Physicochemical Properties

2,2',5,6'-Tetrabromobiphenyl, also known as PBB 53, is a member of the polybrominated biphenyl family of compounds. Understanding its fundamental properties is crucial for any experimental design, from synthesis to toxicological assessment.

The key identifier for this compound is its CAS number: 60044-25-9.

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Table 1: Physicochemical Properties of **2,2',5,6'-Tetrabromobiphenyl** and Related Isomers

Property	2,2',5,6'-Tetrabromobiphenyl (PBB 53)	2,2',5,5'-Tetrabromobiphenyl (PBB 52)	2,2',4,5'-Tetrabromobiphenyl (PBB 49)
CAS Number	60044-25-9	59080-37-4	60044-24-8
Molecular Formula	$C_{12}H_6Br_4$	$C_{12}H_6Br_4$	$C_{12}H_6Br_4$
Molecular Weight	469.79 g/mol	469.79 g/mol	469.79 g/mol
Melting Point	Data not readily available	>300 °C	Data not readily available
Boiling Point	Data not readily available	Data not readily available	Data not readily available
Appearance	Likely a solid at room temperature	Solid	Data not readily available

Note: Experimental data for **2,2',5,6'-Tetrabromobiphenyl** is scarce in publicly available literature. The properties of related isomers are provided for comparative context.

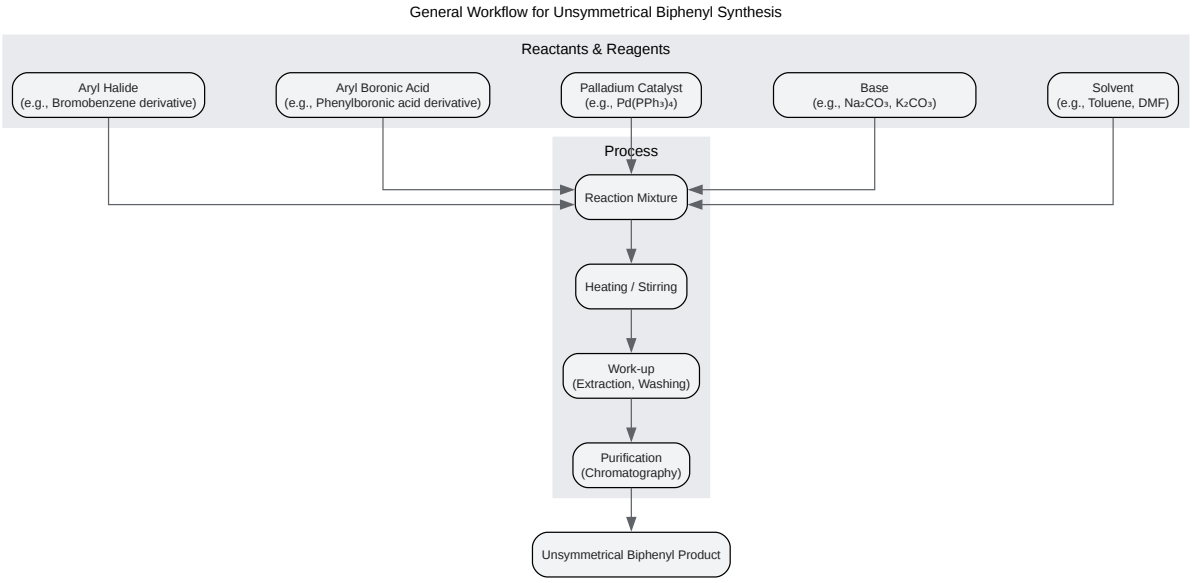
Synthesis of Unsymmetrical Tetrabromobiphenyls

The synthesis of specific, unsymmetrical PBB congeners like **2,2',5,6'-tetrabromobiphenyl** requires regioselective methods to control the placement of the bromine atoms. The Suzuki cross-coupling reaction is a powerful and widely used method for the formation of carbon-carbon bonds between aryl halides and aryl boronic acids, making it a suitable approach for synthesizing unsymmetrical biphenyls.

Conceptual Synthetic Workflow: Suzuki Coupling

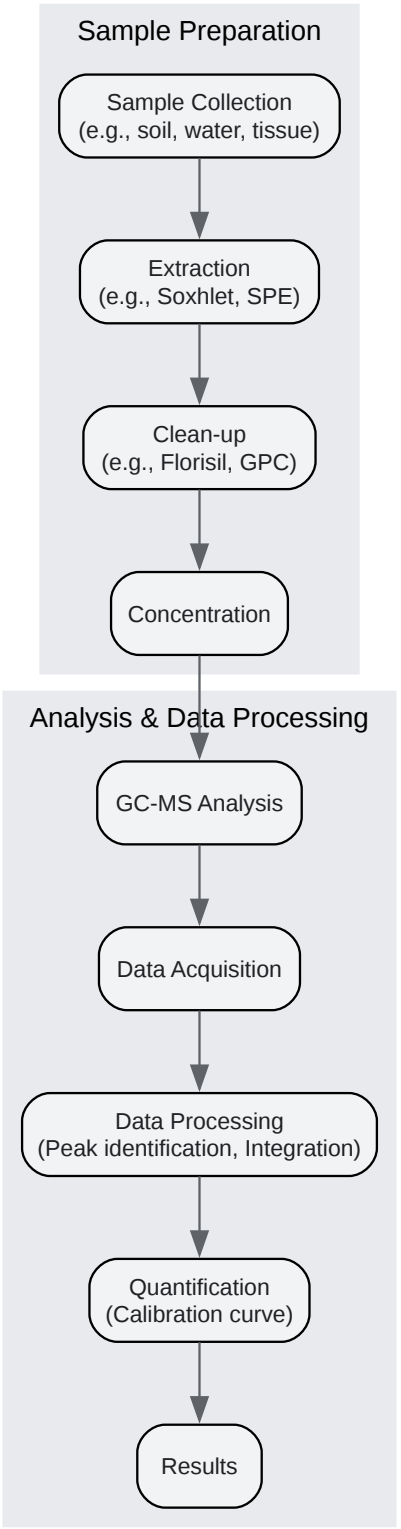
The following diagram illustrates the general workflow for the synthesis of an unsymmetrical biphenyl compound via a Suzuki coupling reaction.

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General Workflow for GC-MS Analysis of PBBs



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